

2-Acetoxy-2',4'-difluoroacetophenone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetoxy-2',4'-difluoroacetophenone

Cat. No.: B130826

[Get Quote](#)

Technical Guide: 2-Acetoxy-2',4'-difluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **2-Acetoxy-2',4'-difluoroacetophenone**, a key intermediate in various chemical syntheses.

Chemical Properties

2-Acetoxy-2',4'-difluoroacetophenone is a fluorinated aromatic ketone derivative. The presence of fluorine atoms can confer unique properties to molecules, including increased metabolic stability and binding affinity, making it a valuable building block in medicinal chemistry and materials science.

Table 1: Physicochemical Properties of **2-Acetoxy-2',4'-difluoroacetophenone**

Property	Value
Molecular Formula	C ₁₀ H ₈ F ₂ O ₃ [1][2]
Molecular Weight	214.17 g/mol [1][2]
CAS Number	122263-03-0[1][2]
Appearance	Pale Yellow Solid[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol[2]

Synthesis and Experimental Protocols

2-Acetoxy-2',4'-difluoroacetophenone can be synthesized from its precursor, 2',4'-difluoroacetophenone. The following is a generalized experimental protocol for its preparation.

Experimental Protocol: Synthesis of **2-Acetoxy-2',4'-difluoroacetophenone**

- **Starting Material:** Begin with 2',4'-difluoroacetophenone. This compound has been used as a starting reagent in the synthesis of other molecules.
- **Reaction:** A common method for introducing an acetoxy group at the alpha position of a ketone is through α -halogenation followed by nucleophilic substitution with an acetate salt, or via direct oxidation with a suitable reagent like lead tetraacetate.
- **Purification:** The crude product is typically purified using column chromatography on silica gel with a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **2-Acetoxy-2',4'-difluoroacetophenone**.
- **Characterization:** The structure and purity of the final compound are confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

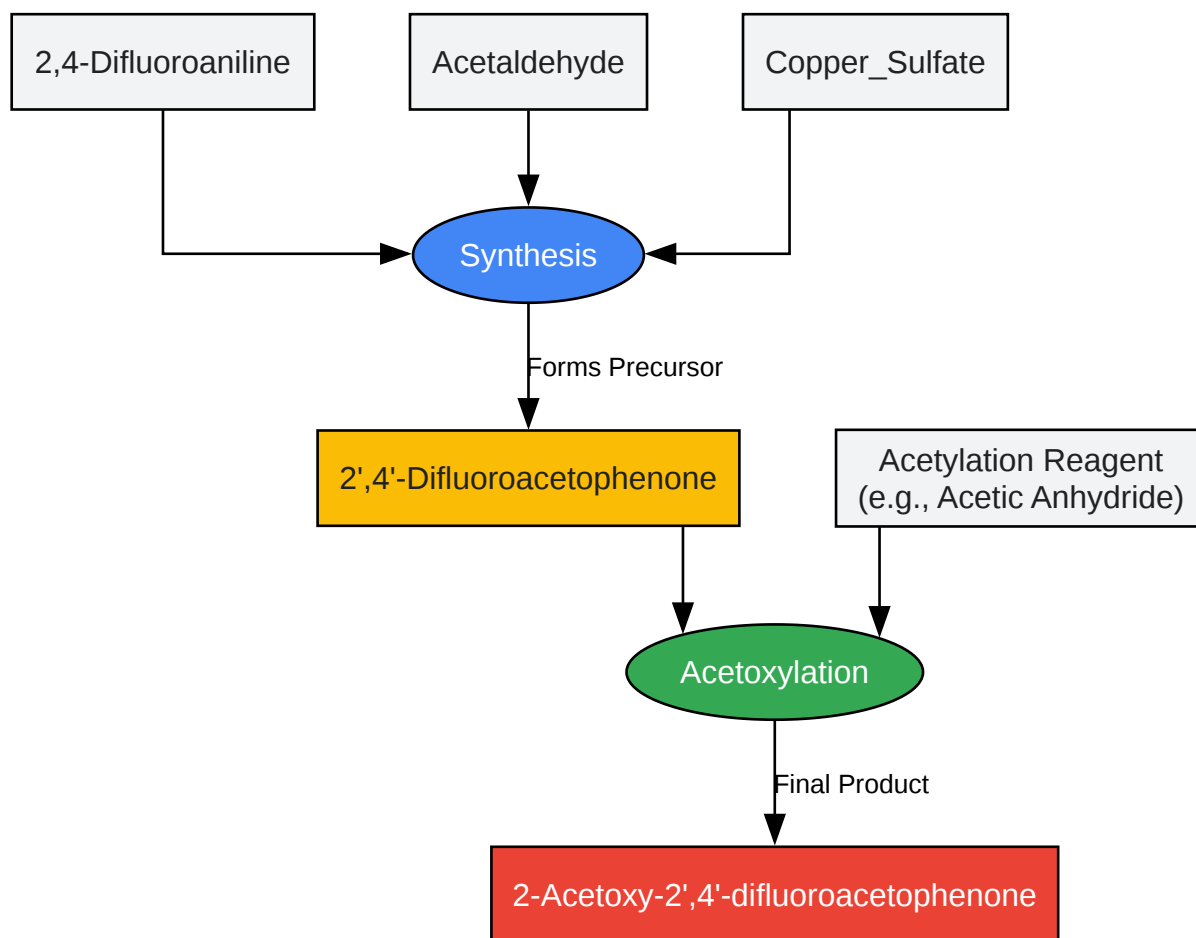
Applications in Research and Development

This compound serves as an important intermediate in the synthesis of various molecules, particularly in the development of pharmaceuticals and agrochemicals. It is noted as an

intermediate in the production of antifungal agents[2]. The difluoroacetophenone moiety is a structural component in various bioactive compounds.

Workflow and Relationships

The following diagram illustrates a logical workflow for the synthesis of **2-Acetoxy-2',4'-difluoroacetophenone** from a common starting material.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of **2-Acetoxy-2',4'-difluoroacetophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hbcsci.com [hbcsci.com]
- 2. usbio.net [usbio.net]
- To cite this document: BenchChem. [2-Acetoxy-2',4'-difluoroacetophenone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130826#2-acetoxy-2-4-difluoroacetophenone-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com